

What are the fundamental properties of PV1115 conductive polymer?

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Compound of Interest

Compound Name: PV1115

Cat. No.: B1679878

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An in-depth analysis of the identifier "**PV1115**" reveals that it corresponds to a product specification for a battery cell, rather than a specific conductive polymer. Technical documentation points to **PV1115** as a designation for a cell, detailing its physical and electrochemical properties such as capacity, voltage, and internal resistance.

In light of this, and to address the user's interest in the properties of materials used in energy storage and electronics, this guide will focus on a widely utilized and well-characterized conductive polymer with relevance to these applications: Polyvinylidene Fluoride (PVDF). PVDF is a semi-crystalline thermoplastic fluoropolymer with notable piezoelectric, pyroelectric, and ferroelectric properties. It is frequently used as a binder material in lithium-ion batteries and as a membrane in various separation processes.

This technical guide will provide a comprehensive overview of the fundamental properties of PVDF, detail the experimental protocols for their characterization, and present relevant data and workflows in the requested formats.

Fundamental Properties of Polyvinylidene Fluoride (PVDF)

Polyvinylidene Fluoride, with the chemical structure $-(CH_2-CF_2)_n-$, exhibits a unique combination of properties that make it suitable for a range of high-performance applications. Its characteristics are highly dependent on its crystalline phase (α , β , γ , or δ), which can be influenced by the processing method.

Electrical Properties

PVDF is known for its dielectric and piezoelectric properties. While inherently an insulator, it can be made conductive through doping or by creating composites with conductive fillers. Its electrical behavior is a key factor in its application in sensors, actuators, and as a battery binder.

Mechanical Properties

PVDF demonstrates good mechanical strength and flexibility over a wide range of temperatures. It is resistant to abrasion and has a high tensile strength and modulus, making it a durable material for demanding environments.

Thermal Properties

This polymer possesses excellent thermal stability. It has a high melting point and can be used continuously at elevated temperatures without significant degradation. Its thermal properties are critical for applications in harsh thermal conditions.

Chemical Properties

PVDF exhibits a high degree of inertness to a wide variety of chemicals, including most acids, bases, organic solvents, and hydrocarbons. This chemical resistance makes it an ideal material for chemical processing equipment and protective coatings.

Quantitative Data Summary

The following tables summarize the key quantitative properties of PVDF.

Table 1: Electrical Properties of PVDF

Property	Value	Units
Dielectric Constant (at 1 MHz)	8 - 12	-
Dielectric Strength	15 - 20	kV/mm
Volume Resistivity	$> 10^{14}$	$\Omega\cdot\text{cm}$
Piezoelectric Coefficient (d_{33})	20 - 30	pC/N

Table 2: Mechanical Properties of PVDF

Property	Value	Units
Tensile Strength	35 - 55	MPa
Tensile Modulus	1.5 - 2.5	GPa
Elongation at Break	20 - 50	%
Flexural Strength	50 - 70	MPa
Hardness (Shore D)	70 - 80	-

Table 3: Thermal Properties of PVDF

Property	Value	Units
Melting Temperature	165 - 175	°C
Glass Transition Temperature	-40 to -30	°C
Continuous Service Temperature	up to 150	°C
Thermal Conductivity	0.17 - 0.19	W/(m·K)
Coefficient of Linear Thermal Expansion	8 - 12 x 10 ⁻⁵	/°C

Table 4: Chemical Resistance of PVDF

Chemical Class	Resistance
Strong Acids	Excellent
Strong Bases	Good
Halogens	Excellent
Aliphatic Hydrocarbons	Excellent
Aromatic Hydrocarbons	Good
Alcohols	Excellent
Ketones, Esters	Fair to Good

Experimental Protocols

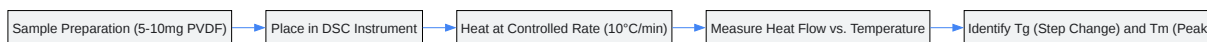
The characterization of PVDF involves a variety of standard analytical techniques to determine its fundamental properties.

Differential Scanning Calorimetry (DSC) for Thermal Properties

Objective: To determine the melting temperature (T_m) and glass transition temperature (T_g) of PVDF.

Methodology:

- A small sample of PVDF (5-10 mg) is hermetically sealed in an aluminum pan.
- The sample is placed in a DSC instrument alongside an empty reference pan.
- The sample is heated at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- The heat flow to the sample is measured as a function of temperature.
- The T_g is identified as a step change in the baseline of the heat flow curve, and the T_m is identified as an endothermic peak.



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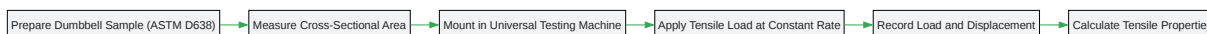
DSC experimental workflow for PVDF thermal analysis.

Tensile Testing for Mechanical Properties

Objective: To determine the tensile strength, tensile modulus, and elongation at break of PVDF.

Methodology:

- PVDF samples are prepared in a standard dumbbell shape according to ASTM D638.
- The dimensions of the sample's cross-sectional area are measured precisely.
- The sample is mounted in the grips of a universal testing machine.
- A tensile load is applied at a constant rate of crosshead displacement (e.g., 50 mm/min) until the sample fractures.
- The load and displacement are recorded throughout the test.
- Tensile strength is calculated as the maximum load divided by the original cross-sectional area.
- Tensile modulus is determined from the slope of the initial linear portion of the stress-strain curve.
- Elongation at break is calculated as the change in length at fracture divided by the original length, expressed as a percentage.



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Tensile testing workflow for PVDF mechanical characterization.

Electrochemical Impedance Spectroscopy (EIS) for Electrical Properties

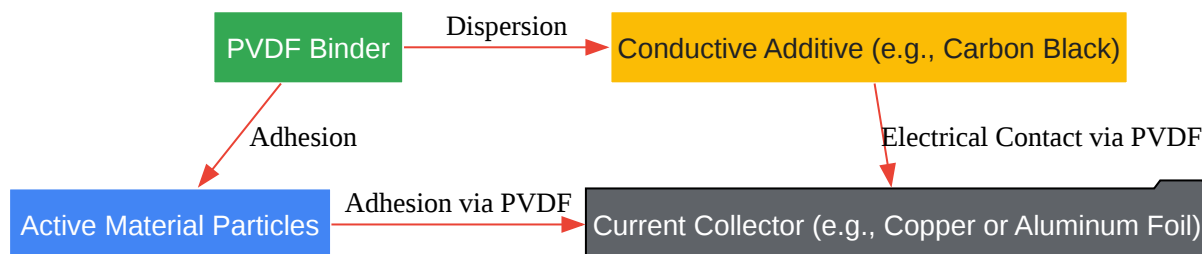
Objective: To determine the dielectric constant and volume resistivity of PVDF.

Methodology:

- A thin film of PVDF is prepared and coated with conductive electrodes on both sides to form a capacitor structure.
- The sample is placed in a test fixture connected to an impedance analyzer.
- A small amplitude AC voltage is applied across a range of frequencies (e.g., 1 Hz to 1 MHz).
- The complex impedance of the sample is measured at each frequency.
- The capacitance is calculated from the imaginary part of the impedance.
- The dielectric constant is then calculated from the capacitance, sample dimensions, and the permittivity of free space.
- The volume resistivity is determined from the real part of the impedance at low frequencies.

Logical Relationship: PVDF as a Binder in Lithium-Ion Battery Electrodes

PVDF plays a crucial role as a binder in the fabrication of electrodes for lithium-ion batteries. Its primary functions are to maintain the mechanical integrity of the electrode by binding the active material particles to each other and to the current collector, and to facilitate ion transport.



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Logical relationship of PVDF as a binder in a battery electrode.

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